

An In-Depth Technical Guide to Tributoxy(phenyl)silane (CAS 10581-02-9)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Tributoxy(phenyl)silane
CAS No.:	10581-02-9
Cat. No.:	B3045377

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tributoxy(phenyl)silane (CAS 10581-02-9) is an organosilicon compound characterized by a phenyl group and three butoxy groups attached to a central silicon atom. This unique structure imparts a combination of organic and inorganic characteristics, making it a valuable molecule in materials science and synthetic chemistry. The phenyl group offers thermal stability and hydrophobicity, while the hydrolyzable butoxy groups provide a reactive pathway for forming stable siloxane bonds (Si-O-Si). This dual functionality allows **Tributoxy(phenyl)silane** to act as a versatile crosslinking agent, surface modifier, and a precursor in the synthesis of advanced materials.^{[1][2]} This guide provides a comprehensive overview of its core properties, synthesis, reactivity, applications, and safety considerations, designed to support researchers and professionals in its effective application.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Tributoxy(phenyl)silane** is essential for its application in research and development. While experimental data for this

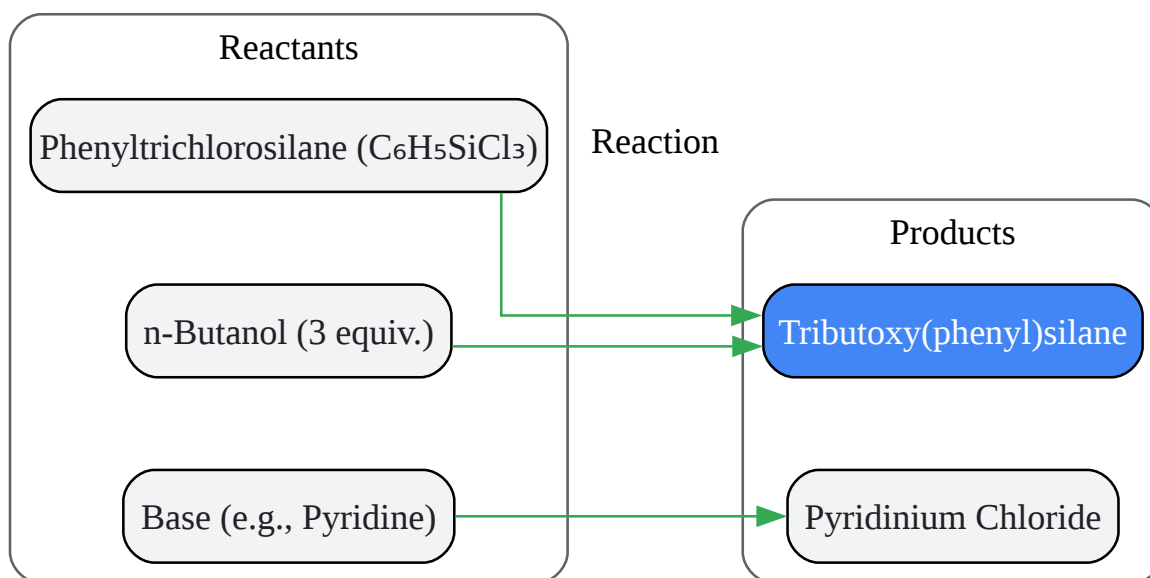
specific compound is limited, the following table summarizes its known and computed properties.[3][4]

Property	Value	Source
CAS Number	10581-02-9	[3][5]
Molecular Formula	C ₁₈ H ₃₂ O ₃ Si	[3][5]
Molecular Weight	324.53 g/mol	[3][5]
IUPAC Name	Tributoxy(phenyl)silane	[4]
Synonyms	Silane, tributoxyphenyl-; Phenyltributoxysilane	[4]
Appearance	Expected to be a colorless liquid	Inferred from related compounds
Boiling Point	Data not available	
Density	Data not available	
Refractive Index	Data not available	

Synthesis and Reactivity

Synthesis

Tributoxy(phenyl)silane is typically synthesized through the alcoholysis of a corresponding chlorosilane. A common and effective method involves the reaction of phenyltrichlorosilane with n-butanol.[6] The reaction proceeds via a nucleophilic substitution at the silicon center, where the butoxy group from n-butanol displaces a chloride ion. This reaction is generally carried out in the presence of a base, such as a tertiary amine (e.g., triethylamine or pyridine), to neutralize the hydrochloric acid byproduct, driving the reaction to completion.



[Click to download full resolution via product page](#)

Caption: Synthesis of **Tributoxy(phenyl)silane**.

Experimental Protocol: Synthesis of **Tributoxy(phenyl)silane**

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, a reflux condenser, and a nitrogen inlet is charged with a solution of phenyltrichlorosilane in an anhydrous non-polar solvent (e.g., toluene or hexane).
- **Reagent Addition:** A solution of n-butanol (3.0 equivalents) and a suitable base like pyridine or triethylamine (3.0 equivalents) in the same anhydrous solvent is added dropwise to the stirred solution of phenyltrichlorosilane at 0 °C.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to reflux for several hours to ensure the reaction goes to completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After cooling to room temperature, the precipitated hydrochloride salt is removed by filtration.

- Purification: The filtrate is concentrated under reduced pressure to remove the solvent. The resulting crude product is then purified by vacuum distillation to yield pure **Tributoxy(phenyl)silane**.

Reactivity and Hydrolysis

The reactivity of **Tributoxy(phenyl)silane** is dominated by the silicon-butoxy bonds. These bonds are susceptible to hydrolysis in the presence of water, a reaction that can be catalyzed by either acids or bases.[7][8] The hydrolysis proceeds in a stepwise manner, replacing the butoxy groups with hydroxyl groups to form silanol intermediates. These silanols are highly reactive and readily undergo condensation reactions with each other or with remaining butoxy groups to form stable siloxane (Si-O-Si) bridges, releasing water or butanol as byproducts.[9] [10] The overall process leads to the formation of a polysiloxane network. The rate of hydrolysis is influenced by factors such as pH, temperature, and the concentration of water.[11]



[Click to download full resolution via product page](#)

Caption: Hydrolysis and condensation of **Tributoxy(phenyl)silane**.

Spectroscopic Characterization

Spectroscopic analysis is crucial for confirming the structure and purity of **Tributoxy(phenyl)silane**. While a complete set of experimental spectra for this specific compound is not readily available in the public domain, the expected spectral features can be predicted based on its molecular structure.

¹H NMR (Proton Nuclear Magnetic Resonance): The ¹H NMR spectrum is expected to show characteristic signals for the phenyl and butoxy groups.

- Phenyl protons: A multiplet in the aromatic region, typically between δ 7.2 and 7.8 ppm.

- Butoxy protons:
 - A triplet corresponding to the $-\text{OCH}_2-$ protons, expected around δ 3.9 ppm.
 - A multiplet for the $-\text{OCH}_2\text{CH}_2-$ protons around δ 1.7 ppm.
 - A multiplet for the $-\text{CH}_2\text{CH}_2\text{CH}_3$ protons around δ 1.4 ppm.
 - A triplet for the terminal $-\text{CH}_3$ protons around δ 0.9 ppm.

^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The ^{13}C NMR spectrum will provide information on the carbon framework.

- Phenyl carbons: Several signals in the aromatic region (δ 128-135 ppm).
- Butoxy carbons:
 - $-\text{OCH}_2-$ carbon at approximately δ 65 ppm.
 - $-\text{OCH}_2\text{CH}_2-$ carbon around δ 35 ppm.
 - $-\text{CH}_2\text{CH}_2\text{CH}_3$ carbon around δ 19 ppm.
 - $-\text{CH}_3$ carbon around δ 14 ppm.

A reference to a ^{13}C NMR spectrum is available on PubChem.[\[4\]](#)

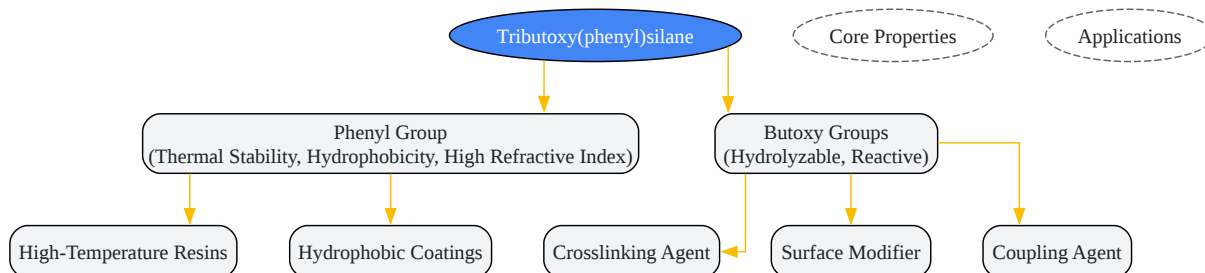
FT-IR (Fourier-Transform Infrared) Spectroscopy: The FT-IR spectrum is useful for identifying the key functional groups.

- C-H stretching (aromatic): Peaks above 3000 cm^{-1} .
- C-H stretching (aliphatic): Peaks just below 3000 cm^{-1} .
- C=C stretching (aromatic): Bands in the $1600\text{-}1450\text{ cm}^{-1}$ region.
- Si-O-C stretching: Strong, broad absorbances in the $1100\text{-}1000\text{ cm}^{-1}$ region.
- Ph-Si stretching: A band around 1430 cm^{-1} .

Applications

The unique properties of **Tributoxy(phenyl)silane** make it a valuable component in various applications, primarily in materials science.

- **Crosslinking Agent:** Due to the presence of three hydrolyzable butoxy groups, it can act as a crosslinker for silicone polymers and other organic resins.[1][2] The resulting crosslinked materials often exhibit enhanced thermal stability and mechanical properties.
- **Surface Modifier:** **Tributoxy(phenyl)silane** can be used to modify the surface of inorganic materials such as glass, silica, and metal oxides.[10] The hydrolysis of the butoxy groups allows for the formation of covalent bonds with surface hydroxyl groups, while the phenyl group imparts hydrophobicity and can alter the surface energy.[12] This is particularly useful in creating water-repellent coatings for masonry and other substrates.[13]
- **Precursor for High-Performance Materials:** The phenyl group contributes to high thermal stability and a high refractive index.[14][15] This makes **Tributoxy(phenyl)silane** a suitable precursor for the synthesis of high-temperature resistant resins and optical materials.[16][17]
- **Coupling Agent:** In composite materials, it can act as a coupling agent to improve the adhesion between an inorganic filler and an organic polymer matrix, leading to improved mechanical performance of the composite.[1]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. achiewell.com](http://achiewell.com) [achiewell.com]
- [2. prepchem.com](http://prepchem.com) [prepchem.com]
- [3. Tributoxy\(phenyl\)silane | C₁₈H₃₂O₃Si | CID 619663 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [4. Kinetics and mechanism of hydrolysis of trialkyl\(phenylthio\)silanes - Journal of the Chemical Society, Perkin Transactions 2 \(RSC Publishing\)](#) [pubs.rsc.org]
- [5. Tri\(n-butoxy\)phenylsilane](http://webbook.nist.gov) [webbook.nist.gov]
- [6. The Method for Preparing Phenyl Silane - Hubei Co-Formula Material Tech Co.,Ltd.](#) [cfmats.com]
- [7. semanticscholar.org](http://semanticscholar.org) [semanticscholar.org]
- [8. mdpi.com](http://mdpi.com) [mdpi.com]
- [9. sigmaaldrich.com](http://sigmaaldrich.com) [sigmaaldrich.com]
- [10. russoindustrial.ru](http://russoindustrial.ru) [russoindustrial.ru]
- [11. semanticscholar.org](http://semanticscholar.org) [semanticscholar.org]
- [12. zmsilane.com](http://zmsilane.com) [zmsilane.com]
- [13. researchgate.net](http://researchgate.net) [researchgate.net]
- [14. mdpi.com](http://mdpi.com) [mdpi.com]
- [15. researchgate.net](http://researchgate.net) [researchgate.net]
- [16. spectrabase.com](http://spectrabase.com) [spectrabase.com]
- [17. CN112961350B - High-temperature-resistant resin, preparation method and application thereof, high-temperature-resistant coating containing high-temperature-resistant resin, preparation method and coating - Google Patents](#) [patents.google.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Tributoxy(phenyl)silane (CAS 10581-02-9)]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b3045377/docs#an-in-depth-technical-guide-to-tributoxy-phenyl-silane-cas-10581-02-9>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)